

Application Notes and Protocols for 6-ROX Labeling in Flow Cytometry

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Compound of Interest

Compound Name: 6-ROX hydrochloride

Cat. No.: B12391937

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Introduction

6-Carboxy-X-rhodamine (6-ROX) is a bright, photostable orange-red fluorophore widely employed for labeling biomolecules such as peptides, proteins, and nucleic acids. Its favorable spectral properties make it a valuable tool in a variety of fluorescence-based applications, including flow cytometry. This document provides detailed application notes and protocols for the use of 6-ROX, particularly in the context of antibody labeling for the detection of intracellular targets by flow cytometry. A specific application focusing on the detection of Cyclooxygenase-2 (COX-2), an important enzyme in inflammatory responses, is highlighted.

Properties of 6-ROX Fluorophore

6-ROX is a rhodamine derivative that offers high fluorescence quantum yield and good photostability. The succinimidyl ester (SE) form of 6-ROX readily reacts with primary amines on proteins and other biomolecules to form stable amide bonds.^[1]

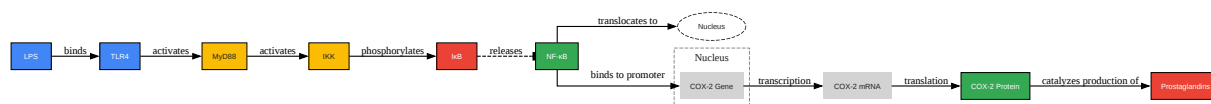
Property	Value	Reference
Excitation Maximum (λ_{ex})	~575-578 nm	[1][2]
Emission Maximum (λ_{em})	~595-600 nm	[2][3]
Molecular Weight (NHS Ester)	631.67 g/mol	[1]
Molar Extinction Coefficient (ϵ)	> 95,000 M ⁻¹ cm ⁻¹	[1]
Solubility	Good in DMSO, DMF	[1]
Reactive Group	N-hydroxysuccinimide (NHS) ester	[1]
Reactivity	Primary amines	[1]

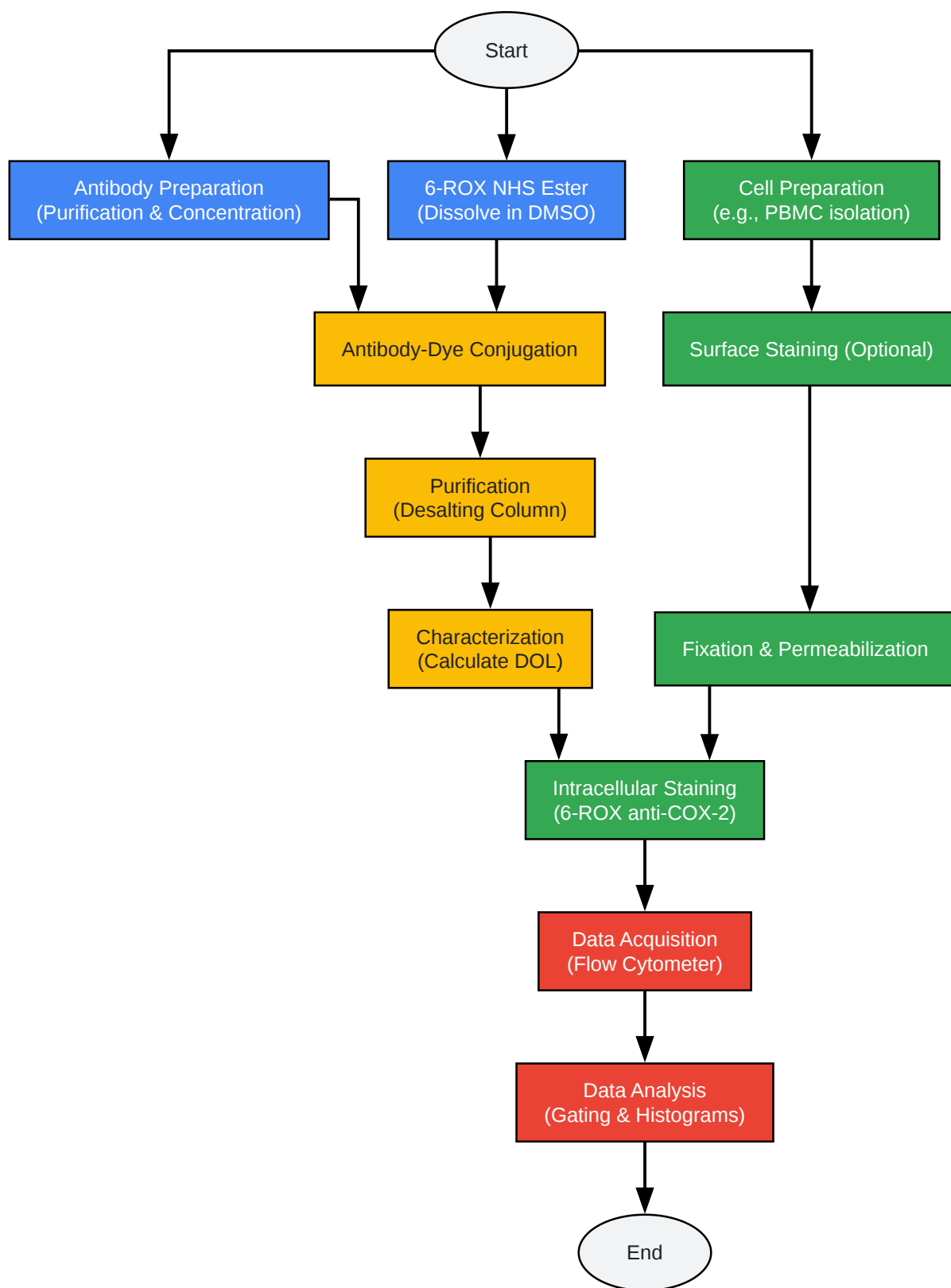
Application: Intracellular Staining of COX-2 for Flow Cytometry

Cyclooxygenase-2 (COX-2) is an enzyme that is typically induced in response to inflammatory stimuli, leading to the production of prostaglandins.[2] The ability to quantify intracellular COX-2 levels in different cell populations is crucial for immunology and inflammation research. The following sections provide a comprehensive workflow, from antibody conjugation with 6-ROX to the analysis of COX-2 expression by flow cytometry.

COX-2 Signaling Pathway

The expression of COX-2 is induced by various inflammatory signals, such as bacterial lipopolysaccharide (LPS). This process involves the activation of signaling cascades that lead to the activation of transcription factors like NF- κ B, which in turn drives the transcription of the COX-2 gene.





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